

An In-depth Technical Guide to the Physical Properties of DL-Homoserine

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Compound of Interest

Compound Name: *DL-Homoserine*

Cat. No.: *B555943*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **DL-Homoserine**, focusing on its melting point and solubility. This document is intended to be a valuable resource for researchers and professionals involved in drug development and other scientific endeavors where the physicochemical characteristics of this non-proteinogenic amino acid are of importance.

Core Physical Properties

DL-Homoserine is a racemic mixture of the D- and L-enantiomers of homoserine, an alpha-amino acid with the chemical formula $C_4H_9NO_3$. Understanding its physical properties is crucial for its application in various research and development contexts, including formulation studies, synthesis, and biological assays.

Melting Point

The melting point of a substance is a critical parameter for its identification, purity assessment, and stability profiling. For **DL-Homoserine**, the experimentally determined melting point is consistently reported as a range, which is typical for many amino acids that may decompose upon heating.

Table 1: Melting Point of **DL-Homoserine**

Physical Property	Value	Reference
Melting Point	174-178 °C	[1]

Note: The melting process of many amino acids can be accompanied by decomposition, which may influence the observed melting range.

Solubility

The solubility of a compound in various solvents is a fundamental property that dictates its behavior in different chemical and biological systems. The solubility of **DL-Homoserine** has been qualitatively described in several solvents. A predicted quantitative value for its water solubility is also available.

Table 2: Solubility of **DL-Homoserine**

Solvent	Quantitative Solubility	Qualitative Description	Reference
Water	$\log_{10}(\text{Solubility in mol/L}) = 0.59$ (Predicted)	Sparingly Soluble / Soluble	[2][3]
Dimethyl Sulfoxide (DMSO)	Not available	Insoluble	[4]
Ethanol	Not available	Insoluble	[4]

Note: The quantitative solubility in water is a predicted value and should be considered as an estimation. Experimental verification is recommended for applications sensitive to precise solubility data.

Experimental Protocols

The determination of the physical properties of compounds like **DL-Homoserine** relies on standardized experimental methodologies. Below are detailed protocols for the determination of melting point and solubility.

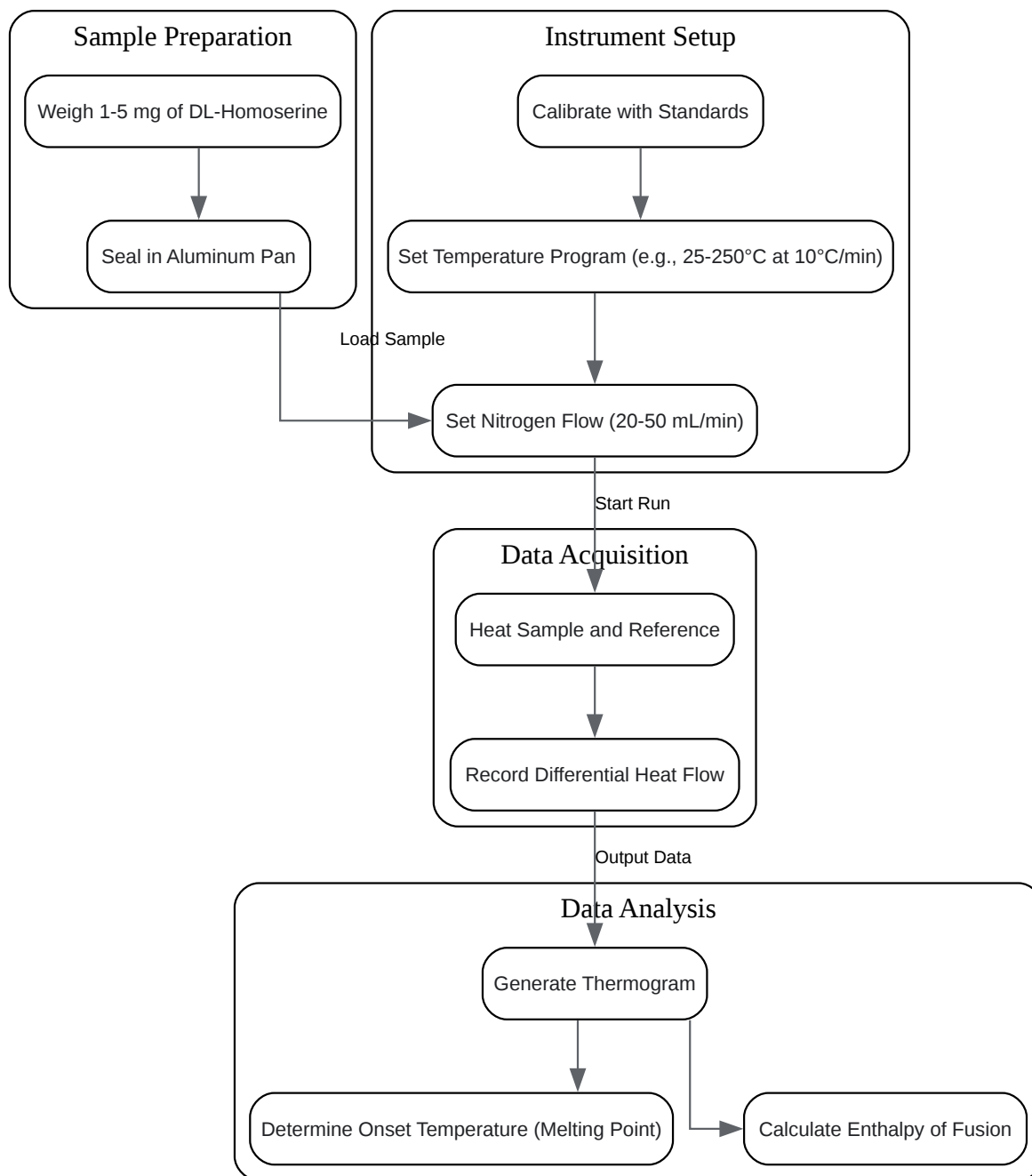
Melting Point Determination via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference. It is a highly sensitive method for determining the melting point and enthalpy of fusion of a substance.

Protocol:

- **Sample Preparation:** A small amount of finely powdered **DL-Homoserine** (typically 1-5 mg) is accurately weighed and hermetically sealed in an aluminum pan. An empty sealed aluminum pan is used as a reference.
- **Instrument Setup:** The DSC instrument is calibrated using standard materials with known melting points and enthalpies of fusion (e.g., indium). The initial and final temperatures for the analysis are set, for example, from 25 °C to 250 °C, to encompass the expected melting range of **DL-Homoserine**. A constant heating rate, typically 10 °C/min, is applied under an inert nitrogen atmosphere (flow rate of 20-50 mL/min) to prevent oxidative degradation.
- **Data Acquisition:** The sample and reference pans are heated at the programmed rate. The instrument records the differential heat flow between the sample and the reference as a function of temperature.
- **Data Analysis:** The resulting thermogram (a plot of heat flow versus temperature) will show an endothermic peak corresponding to the melting of the sample. The onset temperature of this peak is typically reported as the melting point. The area under the peak is proportional to the enthalpy of fusion.

Experimental Workflow for DSC



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Caption: Workflow for Melting Point Determination by DSC.

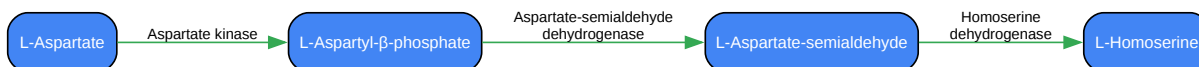
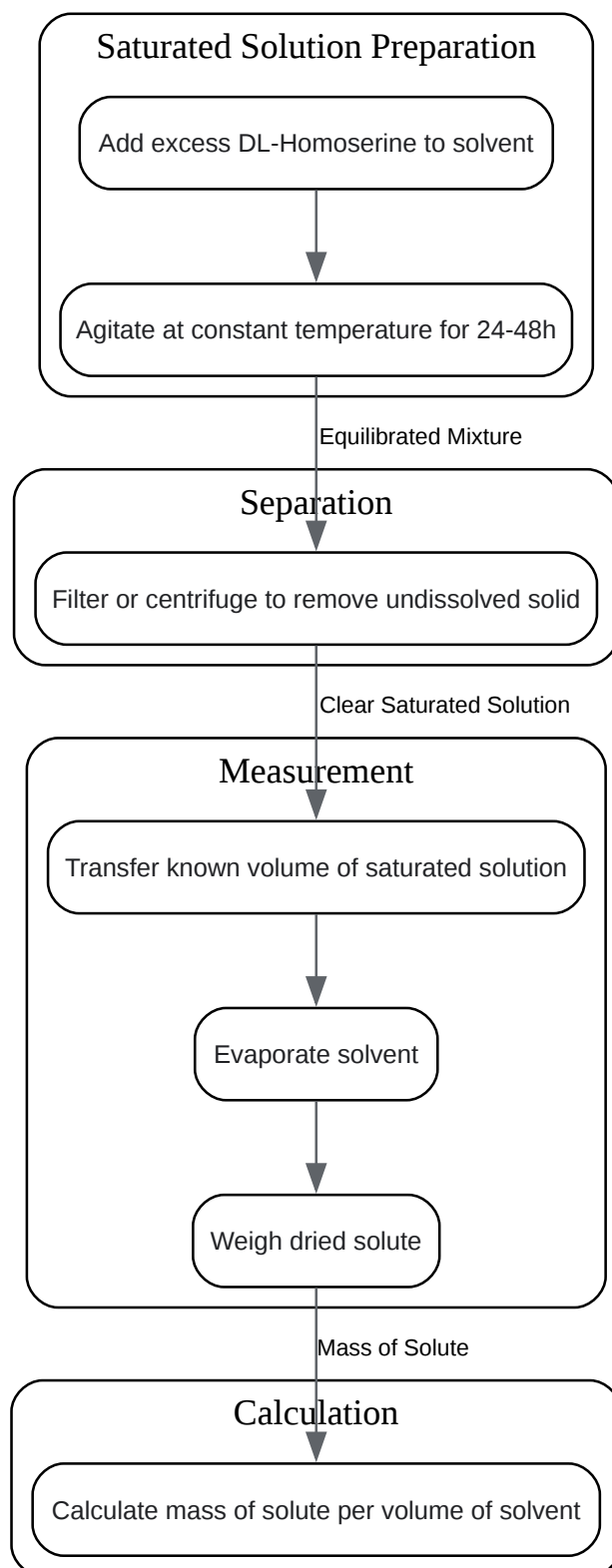
Solubility Determination by the Gravimetric Method

The gravimetric method is a classical and straightforward technique for determining the solubility of a solid in a liquid. It involves preparing a saturated solution, separating the undissolved solid, and then determining the concentration of the solute in a known amount of the solvent by evaporating the solvent and weighing the residue.

Protocol:

- **Preparation of Saturated Solution:** An excess amount of **DL-Homoserine** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container. The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- **Separation of Undissolved Solid:** The saturated solution is carefully filtered or centrifuged to remove any undissolved solid particles. It is crucial to maintain the temperature during this step to prevent any changes in solubility.
- **Determination of Solute Concentration:** A known volume or weight of the clear saturated solution is transferred to a pre-weighed container. The solvent is then carefully evaporated at a controlled temperature (low enough to avoid decomposition of the solute).
- **Calculation of Solubility:** The container with the dried solute is weighed. The mass of the dissolved **DL-Homoserine** is determined by subtracting the initial weight of the empty container. The solubility is then expressed as the mass of solute per volume or mass of the solvent (e.g., g/100 mL or mg/mL).

Experimental Workflow for Gravimetric Solubility Measurement



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References

- 1. usbio.net [usbio.net]
- 2. dl-Homoserine (CAS 1927-25-9) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. DL-Homoserine CAS#: 1927-25-9 [m.chemicalbook.com]
- 4. selleckchem.com [selleckchem.com]
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